

5,8-Dimethylbenzo[c]phenanthrene: Technical Profile & Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	5,8-Dimethylbenzo[c]phenanthrene
CAS No.:	54986-63-9
Cat. No.:	B1616614

[Get Quote](#)

Executive Summary

5,8-Dimethylbenzo[c]phenanthrene is a methylated derivative of benzo[c]phenanthrene (also known as [4]helicene). Unlike its isomer 1,12-dimethylbenzo[c]phenanthrene, which is famous for its extreme steric crowding and stable helical chirality, the 5,8-isomer features methyl substitution at the "spine" of the molecule, distal from the sterically congested "fjord" region. It is primarily studied as a model compound in the synthesis of non-planar aromatics and as an environmental analyte in the assessment of alkylated PAH toxicity.

Chemical Identity & Nomenclature

Accurate identification is critical due to the existence of multiple dimethyl isomers (e.g., 1,12-dimethyl, 2,11-dimethyl).

Parameter	Data
CAS Registry Number	54986-63-9 (Note: Some catalogs list as 54886-63-9 due to transcription errors; 54986-63-9 is the verified registry number). [1] [2] [3]
IUPAC Name	5,8-Dimethylbenzo[c]phenanthrene
Molecular Formula	C ₂₀ H ₁₆
Molecular Weight	256.34 g/mol
SMILES	<chem>Cc1cc2cc(C)c3ccccc3c2c2ccccc12</chem>
InChI Key	PKNNRYLZAYRCOT-UHFFFAOYSA-N
Structural Class	Polycyclic Aromatic Hydrocarbon (PAH); Methylated [4]Helicene derivative

Physical & Spectroscopic Properties

The following data aggregates experimental values and high-confidence spectral assignments.

Property	Value / Description
Physical State	Solid (Crystalline powder)
Melting Point	Not explicitly reported in standard open literature (Parent Benzo[c]phenanthrene MP: 68°C). Expected >100°C due to increased molecular weight and symmetry.
Solubility	Soluble in non-polar organic solvents (Toluene, Dichloromethane, Chloroform). Insoluble in water.
¹ H NMR (500 MHz, CDCl ₃)	δ 2.4-2.6 (s, 6H, -CH ₃), 7.2-7.8 (m, aromatic protons). Specific shifts vary by solvent but methyl signals are distinct singlets in the aliphatic region.
¹³ C NMR (126 MHz, CDCl ₃)	Distinct methyl carbon signals at ~19-22 ppm; Aromatic carbons spread 123-135 ppm.
UV-Vis Absorption	Characteristic "clar" bands typical of phenanthrene systems, red-shifted relative to the parent due to methyl auxochromes.



Expert Insight: In analytical protocols (GC-MS), this compound often co-elutes with other dimethylbenzo[c]phenanthrene isomers. Resolution requires high-efficiency capillary columns (e.g., DB-EUPAH) or isomer-specific mass transitions.

Structural Analysis & Stereochemistry

Benzo[c]phenanthrene is the smallest helicene, possessing a distorted, non-planar structure due to the steric clash between hydrogens at positions 1 and 12 (the "fjord" region).

- Parent Topology: Benzo[c]phenanthrene has a torsion angle of approx. 26° between the terminal rings.
- 5,8-Substitution Effect: The 5 and 8 positions are located on the central rings, facing away from the fjord region. Consequently, **5,8-dimethylbenzo[c]phenanthrene** retains the mild helical twist of the parent scaffold but does not exhibit the high isomerization barrier seen in the 1,12-dimethyl isomer. It racemizes rapidly at room temperature and cannot be resolved into stable enantiomers under standard conditions.

Synthesis Methodologies

Synthesis of **5,8-dimethylbenzo[c]phenanthrene** requires constructing the tetracyclic core with regiospecific methyl placement.

Protocol A: Friedel-Crafts Cyclization (Modern)

This method utilizes gem-difluoroalkenes to drive cyclization, avoiding the harsh conditions of traditional PAH synthesis.

- Precursor: Start with a biphenyl derivative functionalized with a 1,1-difluoro-1-alkene moiety.
- Cyclization: Treat with a Lewis acid or Bronsted acid (e.g., FSO_3H or Magic Acid) or use a Pd-catalyzed intramolecular coupling.
- Aromatization: The intermediate dihydro-species is aromatized (often spontaneously or with DDQ) to yield the fully aromatic system.

Protocol B: Photocyclization (Classic)

- Stilbene Formation: Wittig reaction between 1-naphthaldehyde and a methylated benzyl phosphonium salt (or vice versa) to form 1,2-diarylethene.
- Photolysis: Irradiation (UV light) in the presence of an oxidant (Iodine/Propylene oxide) effects the ring closure to the phenanthrene core.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

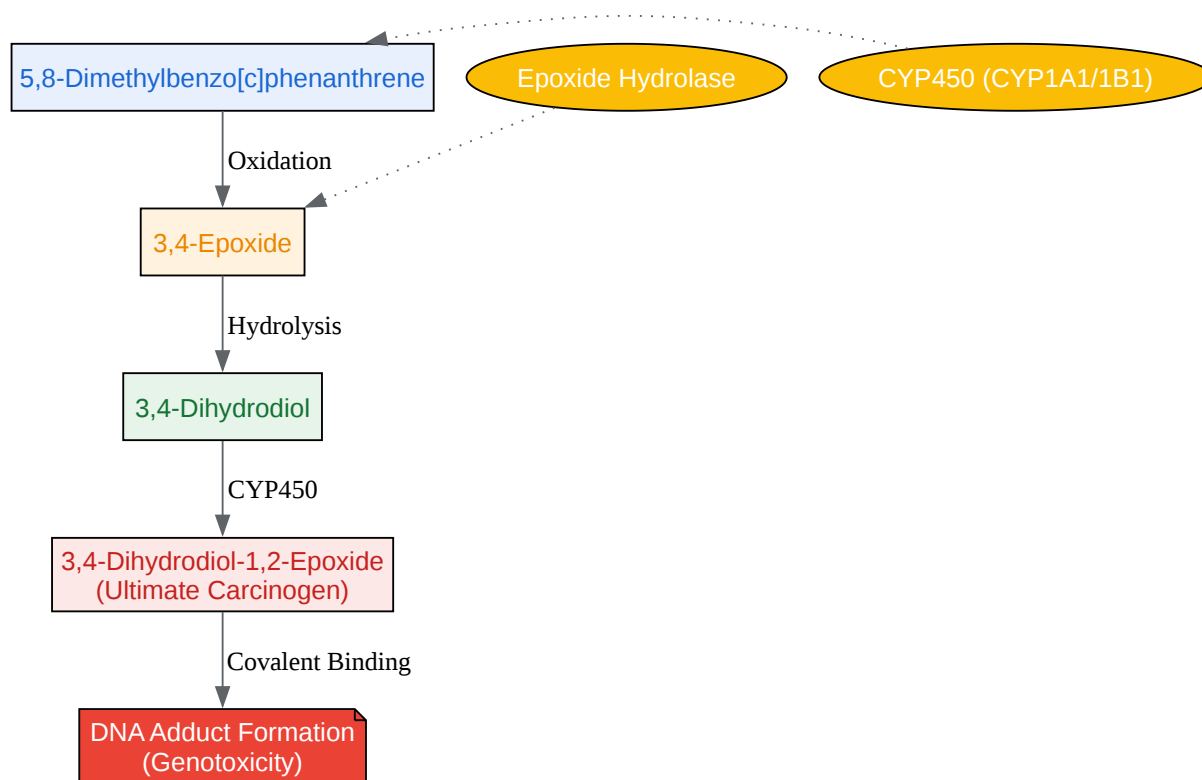
Caption: General synthetic pathway for constructing the benzo[c]phenanthrene scaffold.

Toxicology & Metabolic Activation

Like many PAHs, **5,8-dimethylbenzo[c]phenanthrene** is investigated for its potential to form DNA adducts. The "Bay Region" and "Fjord Region" theories of carcinogenesis are central to understanding its activity.

- Mechanism: Cytochrome P450 enzymes (CYP1A1/1B1) epoxidize the terminal rings.
- Bioactivation: The molecule undergoes a two-step oxidation to form a diol epoxide.
- Fjord Region Reactivity: While the 5,8-methyls do not block the fjord directly, they alter the electron density of the ring system. The ultimate carcinogen is typically the 3,4-dihydrodiol-1,2-epoxide (using benzo[c]phenanthrene numbering). This metabolite is highly resistant to detoxification by epoxide hydrolase due to steric hindrance in the fjord region, leading to high DNA adduct formation rates (specifically at Adenine N6 and Guanine N2).

Metabolic Activation Pathway



[Click to download full resolution via product page](#)

Caption: Metabolic activation pathway of benzo[c]phenanthrene derivatives leading to genotoxicity.

Handling & Safety Protocols

Strict adherence to safety standards is mandatory. This compound is a suspected carcinogen. [4]

- Engineering Controls: All weighing and solution preparation must occur inside a Class II Biological Safety Cabinet or a dedicated chemical fume hood with HEPA filtration.

- PPE: Double nitrile gloves, lab coat, and safety glasses.
- Decontamination: Spills should be treated with activated charcoal or specific PAH-degrading surfactants before disposal.
- Storage: Store neat standards at -20°C protected from light. Solutions (e.g., in toluene) are stable at 4°C but susceptible to photodegradation.

References

- NIST Chemistry WebBook. Benzo[c]phenanthrene, 5,8-dimethyl-. National Institute of Standards and Technology.[1] [Link](#)
- Ichikawa, J., et al. (2011). Efficient Helicene Synthesis: Friedel–Crafts-type Cyclizations of 1,1-Difluoro-1-alkenes. Chemistry – A European Journal.
- AccuStandard. Polycyclic Aromatic Hydrocarbons (PAHs) Reference Standards. (Catalog listing CAS 54986-63-9 and 54886-63-9). [Link](#)
- Bigger, C. A., et al. (1989). Mutagenic specificity of a potent carcinogen, benzo[c]phenanthrene (4R,3S)-dihydrodiol (2S,1R)-epoxide. Proceedings of the National Academy of Sciences. [Link](#)
- ChemSRC. **5,8-Dimethylbenzo[c]phenanthrene** Properties. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Benzo[c]phenanthrene, 5,8-dimethyl- [webbook.nist.gov]
- 2. 5,8-dimethylbenzo[c]phenanthrene | CAS#:54986-63-9 | Chemsrcc [chemsrc.com]
- 3. weber.hu [weber.hu]
- 4. accustandard.com [accustandard.com]

- To cite this document: BenchChem. [5,8-Dimethylbenzo[c]phenanthrene: Technical Profile & Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1616614/docs#5-8-dimethylbenzo-c-phenanthrene-technical-profile-properties\]](https://www.benchchem.com/product/b1616614/docs#5-8-dimethylbenzo-c-phenanthrene-technical-profile-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)